

scale-up synthesis with 6-bromohex-2-yne

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-bromohex-2-yne

CAS No.: 55402-12-5

Cat. No.: S2901283

Get Quote

Chemical Profile & Handling

The table below summarizes the key identifiers and properties of **6-bromohex-2-yne** for quick reference [1] [2] [3].

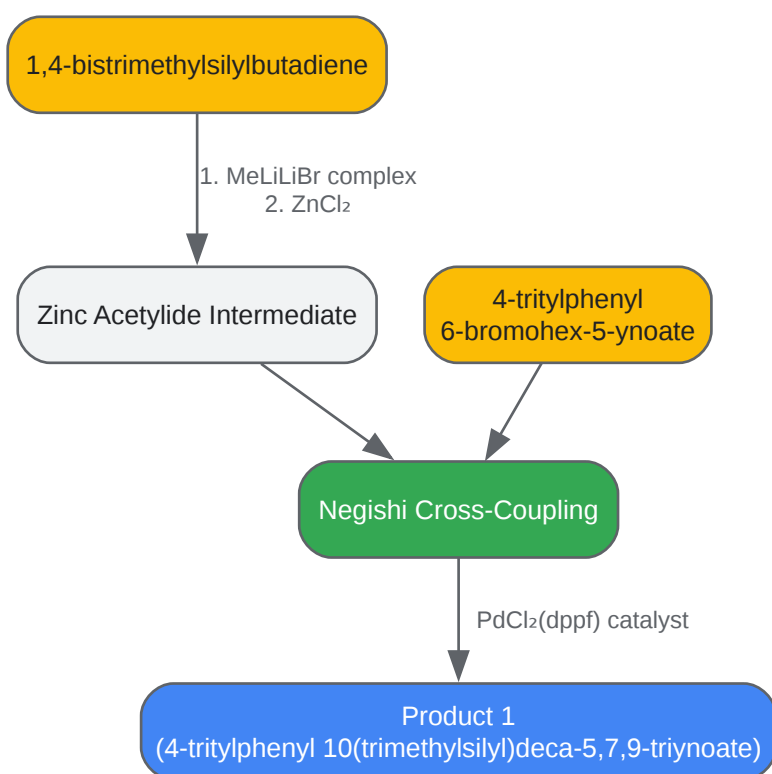
Property	Details
CAS Number	55402-12-5 [1] [2]
Molecular Formula	C ₆ H ₉ Br [1] [2]
Molecular Weight	161.04 g/mol [1] [2]
IUPAC Name	6-bromohex-2-yne [1]
SMILES	CC#CCCCBr [1]
Purity	≥95% - 98% [2] [3]
Physical Form	Liquid [3]
Storage	Sealed in dry, 2-8°C [2]

Safety Information [2]:

- **GHS Hazard Statements:** H226 (Flammable liquid and vapour), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- **Precautionary Statements:** Include P210 (Keep away from heat/sparks/open flames), P261 (Avoid breathing dust/fume/gas/mist), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes).
- **Transport:** Classified as a dangerous good (UN 1993, Class 3, Packing Group III).

Synthetic Application Example

While a direct synthesis procedure for **6-bromohex-2-yne** itself was not found, it is used as a building block in more complex multi-step syntheses. The following workflow illustrates its role in a published protocol for preparing a hexayne precursor, adapted from a peer-reviewed article [4].



[Click to download full resolution via product page](#)

Detailed Protocol for the Negishi Cross-Coupling Step [4]:

- **Preparation of Zinc Acetylide:** A solution of 1,4-bis(trimethylsilyl)butadiene in dry THF is cooled to 0°C under an inert atmosphere. Methyl lithium lithium bromide complex is added slowly, and the mixture is stirred for 30 minutes at room temperature. The solution is cooled back to 0°C, and a

solution of zinc chloride in THF is added. The mixture is stirred for another 30 minutes at room temperature.

- **Cross-Coupling Reaction:** In a separate flask, the palladium catalyst, PdCl₂(dppf), is dispersed in dry toluene. 4-Tritylphenyl 6-bromohex-5-ynoate (a derivative related to **6-bromohex-2-yne**) is added, and the mixture is cooled to 0°C.
- **Combining Reactants:** The zinc acetylide solution is transferred to the flask containing the bromoacetylene and catalyst using a cannula.
- **Reaction Monitoring:** The reaction is stirred and monitored by TLC (using DCM/n-heptane 2:1) until the bromoacetylene starting material is consumed (approximately 16 hours).
- **Work-up:** The reaction mixture is diluted with diethyl ether and washed with saturated ammonium chloride solution and then saturated sodium chloride solution.
- **Purification:** The organic phase is dried over sodium sulfate, concentrated, and the crude product is purified by column chromatography (silica gel, dichloromethane/n-heptane 1:1) to obtain the final coupled product.

Frequently Asked Questions

Q: What are the main reactivity features of 6-bromohex-2-yne? A: The molecule possesses two key reactive sites:

- The **terminal bromoalkane** can participate in nucleophilic substitution reactions (e.g., with amines or hydroxides) and is a key handle for C-C coupling reactions like Negishi or Sonogashira couplings [1].
- The **internal alkyne** group can undergo various addition reactions (e.g., hydrogenation, halogenation) and is used in Click chemistry applications [1].

Q: What are the potential applications of this compound in research? A: Due to its bifunctional nature, **6-bromohex-2-yne** is a versatile building block. Its applications include:

- **Organic Synthesis:** As a precursor for more complex molecules and in the synthesis of carbon-rich materials like carbon nanosheets [1] [4].
- **Medicinal Chemistry:** As a starting material for synthesizing novel drug candidates or for bioconjugation, which is useful in developing targeted therapies and diagnostic tools [1].

Q: How should I store this compound? A: It should be stored sealed in a dry environment at 2-8°C [2].

Key Considerations for Scale-Up

Based on the available information, here are points to consider when planning a larger-scale synthesis:

- **Safety First:** This compound is flammable and an irritant. At a larger scale, the risks associated with vapors and skin contact increase. Ensure all procedures are conducted in a fume hood with appropriate personal protective equipment (PPE) [2].
- **Reaction Control:** The published synthesis uses air- and moisture-sensitive reagents (organolithium, palladium catalyst). On a larger scale, maintaining an inert atmosphere and controlling exotherms during reagent addition becomes critically important [4].
- **Purification:** Column chromatography is used in the lab-scale procedure. For scale-up, you may need to investigate more practical purification methods like distillation or crystallization.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy 6-bromohex-2-yne | 55402-12-5 [smolecule.com]
2. 55402-12-5 | 6-Bromohex-2-yne [chemscene.com]
3. 6-bromohex-2-yne | 55402-12-5 [sigmaaldrich.com]
4. Preparation of Carbon Nanosheets at Room Temperature [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [scale-up synthesis with 6-bromohex-2-yne]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b2901283#scale-up-synthesis-with-6-bromohex-2-yne>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com